

5-Bromouridine 5'-Triphosphate (5-BrUTP) Sodium Salt: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-BrUTP sodium salt

Cat. No.: B15600453

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, structure, and applications of 5-Bromouridine 5'-triphosphate (5-BrUTP) sodium salt. This valuable research tool is instrumental in the study of RNA synthesis and metabolism, offering insights into gene expression and cellular functions.

Core Chemical Properties and Structure

5-BrUTP sodium salt is a halogenated analog of uridine triphosphate (UTP). The bromine atom at the 5-position of the uracil base allows for its effective incorporation into nascent RNA transcripts by RNA polymerases. This modification enables the subsequent detection of newly synthesized RNA using specific antibodies, making it a cornerstone of various molecular biology techniques.

Chemical Structure

The chemical structure of **5-BrUTP sodium salt** is depicted below, alongside its standard representations.

SMILES: O[C@@H]1--INVALID-LINK----INVALID-LINK--O[C@H]1N2C=C(Br)C(NC2=O)=O.[Na+].[Na+].[Na+][\[1\]](#)

InChI: InChI=1S/C9H14BrN2O15P3.3Na/c10-3-1-12(9(16)11-7(3)15)8-6(14)5(13)4(25-8)2-24-29(20,21)27-30(22,23)26-28(17,18)19;;;/h1,4-6,8,13-14H,2H2,(H,20,21)(H,22,23)(H,11,15,16)(H2,17,18,19);;;/q;3*+1/p-3/t4-,5-,6-,8-;;;/m1.../s1[\[1\]](#)

Physicochemical and Handling Properties

A summary of the key quantitative data for **5-BrUTP sodium salt** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Synonyms	5-BrUTP, 5-Bromouridine 5'-(tetrahydrogen triphosphate), trisodium salt	[1]
Molecular Formula	C ₉ H ₁₁ BrN ₂ O ₁₅ P ₃ • 3Na	[1]
Formula Weight	629.0 g/mol	[1]
Purity	≥93% - ≥98%	[2] [3]
Appearance	White to off-white crystalline solid or powder	[1] [2] [4]
Solubility	10 mg/mL in PBS (pH 7.2), 33.33 mg/mL in H ₂ O (may require sonication), 50 mg/mL in water	[1] [2] [4] [5]
UV Absorbance (λ _{max})	210 nm, 278-280 nm	[1] [6]
Storage Conditions	-20°C, sealed, away from moisture	[1] [4]
Stability	≥ 4 years at -20°C	[1]
CAS Number	161848-60-8	[4] [6] [7]

Experimental Applications and Protocols

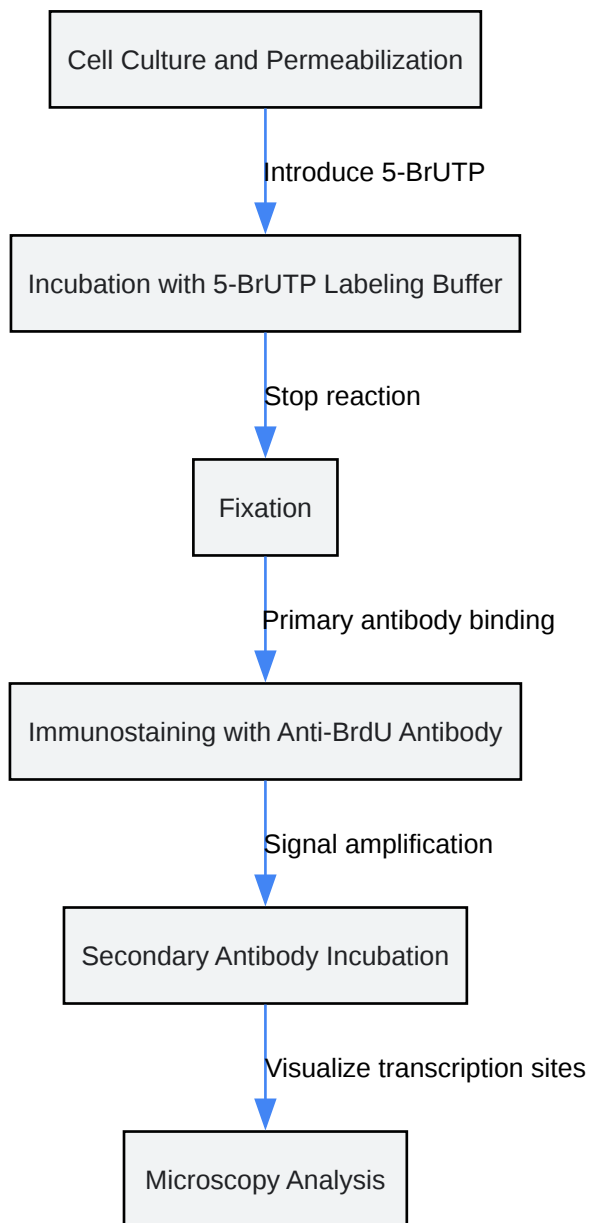
5-BrUTP sodium salt is a versatile tool for labeling newly synthesized RNA, enabling researchers to study transcription dynamics. Its incorporation into RNA allows for visualization and quantification of transcriptional activity in various experimental settings.

In Situ Labeling of Nascent RNA and Immunodetection

This method allows for the visualization of transcription sites within cells.

Experimental Workflow:

Workflow for In Situ Labeling of Nascent RNA with 5-BrUTP



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Caption: Workflow for In Situ RNA Labeling.

Detailed Protocol:

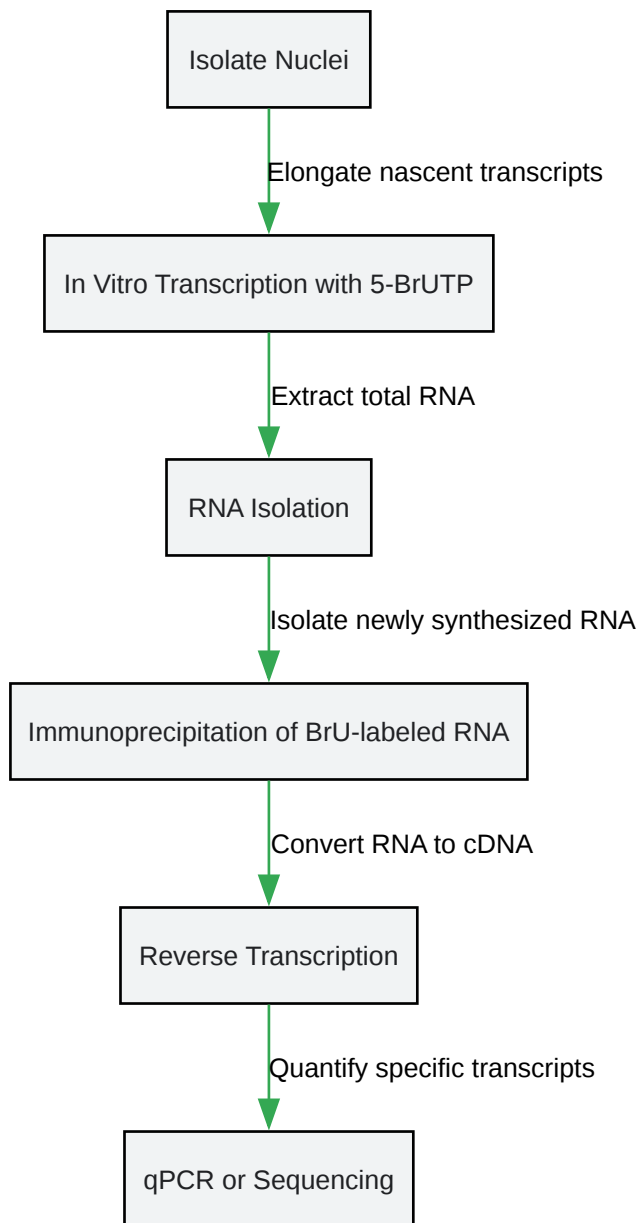
- Cell Preparation: Culture cells on coverslips to 50-70% confluency.[1][7]
- Permeabilization: Wash cells with PBS and permeabilize with a detergent like digitonin or Triton X-100 to allow entry of 5-BrUTP. The optimal detergent concentration should be determined empirically for each cell type.[1]
- Labeling: Incubate the permeabilized cells with a transcription buffer containing 5-BrUTP (typically 0.2-1 mM) for a defined period (e.g., 5-60 minutes) at 37°C.[7]
- Fixation: Stop the reaction by washing with PBS and fixing the cells with a suitable fixative, such as 2% paraformaldehyde, for 15 minutes at room temperature.[1][7]
- Immunostaining:
 - Permeabilize the nuclear membrane with Triton X-100 if not done previously.
 - Incubate with a primary monoclonal antibody against bromodeoxyuridine (anti-BrdU), which also recognizes BrUTP-labeled RNA.
 - Wash and incubate with a fluorescently labeled secondary antibody.
- Microscopy: Mount the coverslips and visualize the sites of RNA synthesis using fluorescence microscopy.

Transcription Run-On (TRO) Assay

The TRO assay measures the transcriptional activity of genes in isolated nuclei.

Experimental Workflow:

Workflow for Transcription Run-On (TRO) Assay using 5-BrUTP



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Caption: Workflow for TRO Assay.

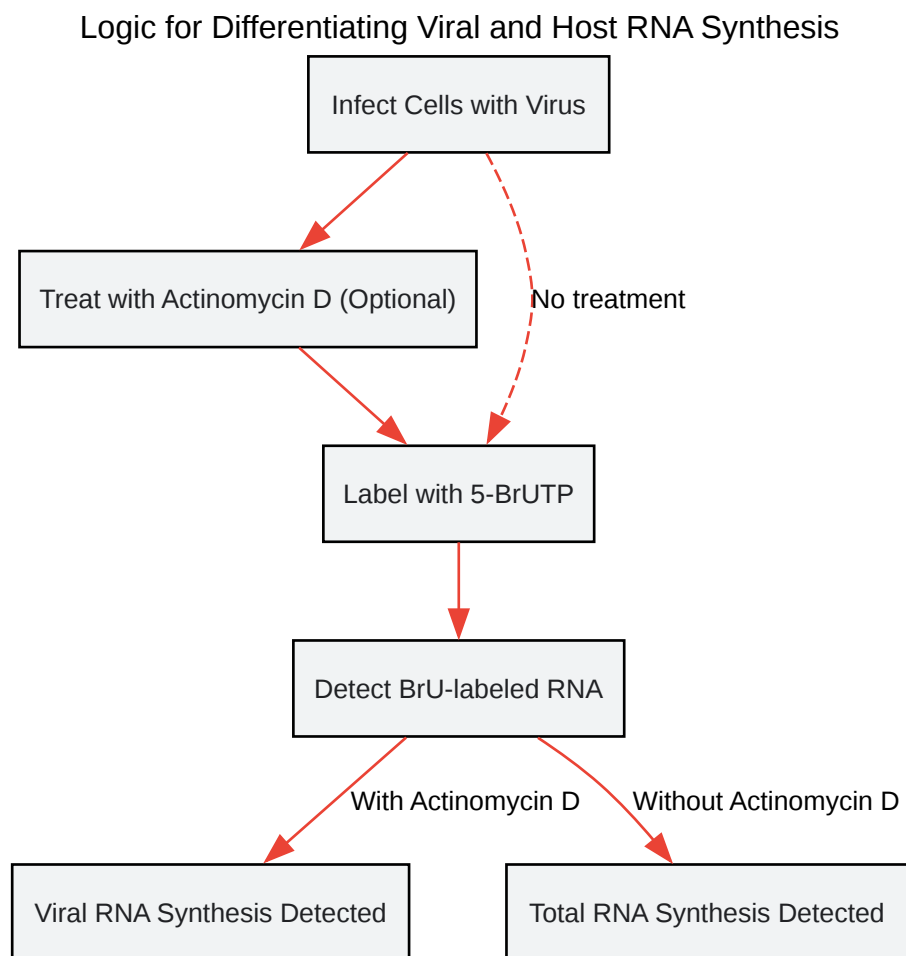
Detailed Protocol:

- Nuclei Isolation: Harvest cells and isolate nuclei using a suitable lysis buffer.
- Run-On Reaction: Resuspend the isolated nuclei in a transcription run-on buffer containing ATP, CTP, GTP, and 5-BrUTP. Incubate for 5-15 minutes at 30-37°C to allow elongation of initiated transcripts.[\[2\]](#)[\[8\]](#)
- RNA Purification: Extract the total RNA from the nuclei using a method like Trizol extraction, followed by DNase treatment to remove genomic DNA.[\[8\]](#)
- Immunoprecipitation: Affinity purify the BrUTP-labeled RNA using anti-BrdU antibody-conjugated beads.[\[2\]](#)
- Analysis: The purified nascent RNA can then be analyzed by reverse transcription followed by quantitative PCR (RT-qPCR) to measure the transcription of specific genes or by next-generation sequencing (e.g., Bru-Seq) for a genome-wide analysis of transcriptional activity.[\[9\]](#)

Labeling of Nascent Viral RNA

This technique is used to study the replication and transcription of viruses within host cells.

Logical Relationship Diagram:



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Caption: Differentiating Viral and Host RNA Synthesis.

Detailed Protocol:

- Infection and Treatment: Infect host cells with the virus of interest. To specifically label viral RNA, host cell transcription can be inhibited using Actinomycin D, which intercalates into DNA and blocks DNA-dependent RNA polymerases but not RNA-dependent RNA polymerases used by many viruses.[4]

- BrUTP Labeling: Introduce 5-BrUTP into the cells, often via transfection or by using a hypotonic shift method to facilitate uptake. Incubate for a desired period to allow incorporation into nascent viral RNA.[4][10]
- Fixation and Detection: Fix the cells and perform immunofluorescence staining with an anti-BrdU antibody to visualize the sites of viral RNA synthesis.[4] This can be combined with staining for viral proteins or cellular markers to study the localization of viral replication complexes.

Conclusion

5-BrUTP sodium salt is an indispensable tool for the molecular biologist, providing a robust and reliable method for labeling and analyzing newly synthesized RNA. The experimental protocols outlined in this guide, from in situ visualization to genome-wide transcriptional profiling, highlight the versatility of this compound in advancing our understanding of gene regulation and cellular processes. Proper handling and storage, as detailed in the physicochemical properties table, will ensure the longevity and performance of this critical reagent.

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References

- 1. ccr.cancer.gov [ccr.cancer.gov]
- 2. Analysis of Termination of Transcription Using BrUTP-strand-specific Transcription Run-on (TRO) Approach - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Metabolic labeling of RNA using multiple ribonucleoside analogs enables the simultaneous evaluation of RNA synthesis and degradation rates - PMC [pmc.ncbi.nlm.nih.gov]
- 4. In vivo labeling of nascent viral RNA with BrUTP | alphavirus.org [alphavirus.org]
- 5. Investigation of RNA Synthesis Using 5-Bromouridine Labelling and Immunoprecipitation - PMC [pmc.ncbi.nlm.nih.gov]

- [6. Metabolic Labeling and Recovery of Nascent RNA to Accurately Quantify mRNA Stability - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. ccr.cancer.gov \[ccr.cancer.gov\]](#)
- [8. Nuclear Run On Transcription Assay \[protocols.io\]](#)
- [9. Bru-Seq \[illumina.com\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
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